3,5-Dimethylphenyl Isothiocyanate: A Comparative Guide on Bioactivity and Synthetic Utility

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Compound of Interest

Compound Name:	*3,5-Dimethylphenyl isothiocyanate*
CAS No.:	*40046-30-8*
Cat. No.:	*B1584111*

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Executive Summary

3,5-Dimethylphenyl isothiocyanate (3,5-DMPITC) represents a distinct class of aromatic isothiocyanates (ITCs) characterized by enhanced lipophilicity and electronically modulated electrophilicity. Unlike the widely studied aliphatic dietary isothiocyanates—such as Sulforaphane (SFN) and Allyl Isothiocyanate (AITC)—which are primarily investigated for chemoprevention and Nrf2 induction, 3,5-DMPITC is predominantly utilized as a chemical probe and synthetic scaffold in medicinal chemistry.

This guide objectively compares 3,5-DMPITC against standard ITCs, focusing on its physicochemical properties, reactivity profile, and utility in modulating TRPA1 channels and synthesizing bioactive heterocycles.

Comparative Physicochemical Profile

The biological behavior of isothiocyanates is governed by two primary factors: electrophilicity (reactivity with cysteine thiols) and lipophilicity (membrane permeability and hydrophobic

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binding).

The Lipophilicity Ladder

3,5-DMPITC is significantly more lipophilic than its dietary counterparts. This property influences its ability to penetrate lipid bilayers and access hydrophobic pockets in targets like TRPA1 or Tubulin.

Compound	Structure Type	LogP (Approx.)	Electronic Character	Primary Bio-Application
Sulforaphane (SFN)	Aliphatic (Sulfoxide)	~0.23	Moderate Electrophile	Nrf2 Inducer (Dietary)
Allyl ITC (AITC)	Aliphatic (Alkene)	~2.0	High Electrophile	TRPA1 Agonist (Pain)
Phenyl ITC (PITC)	Aromatic	~3.2	High Electrophile	Edman Degradation Reagent
3,5-DMPITC	Aromatic (Substituted)	~4.1	Modulated Electrophile	Hydrophobic Probe / Scaffold

> *Analytic Insight: The addition of two methyl groups at the meta positions of the phenyl ring in 3,5-DMPITC increases the LogP by approximately 0.9 units compared to PITC. This makes 3,5-DMPITC an excellent candidate for probing deep hydrophobic domains in proteins that SFN cannot reach.*

Reactivity & Mechanism of Action

Electronic Modulation of Electrophilicity

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The central carbon of the isothiocyanate group (-N=C=S) is electrophilic and reacts with nucleophiles (amines, thiols).

- PITC: The phenyl ring acts as an electron sink, making the central carbon highly reactive.
- 3,5-DMPITC: The two methyl groups are electron-donating (via hyperconjugation). They push electron density into the ring, slightly destabilizing the electrophilic center compared to PITC.
    - Result: 3,5-DMPITC is more selective and slightly less reactive than PITC or p-nitrophenyl ITC. This reduces non-specific toxicity while maintaining reactivity towards hyper-reactive cysteines (e.g., TRPA1 Cys621).

Signaling Pathway: TRPA1 Activation

Like AITC, 3,5-DMPITC activates the Transient Receptor Potential Ankyrin 1 (TRPA1) channel, a sensor for noxious chemical stimuli. However, its activation kinetics differ due to its lipophilic tail.



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Figure 1: Mechanism of TRPA1 activation by lipophilic isothiocyanates. 3,5-DMPITC accumulates in the lipid bilayer, facilitating access to intracellular cysteine residues.

Synthetic Utility: Beyond Bioactivity

While SFN is consumed, 3,5-DMPITC is primarily used to build drugs or analyze sequences.

A. Edman-Type Derivatization

Similar to PITC (Edman's Reagent), 3,5-DMPITC reacts with N-terminal amines of peptides.

- Advantage: The resulting 3,5-dimethylphenylthiohydantoin (PTH) derivatives are more lipophilic than standard PTH-amino acids.

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- Application: This allows for better separation of amino acid derivatives using Reverse-Phase HPLC (RP-HPLC), particularly for polar amino acids that elute too quickly with standard PITC.

B. Heterocycle Synthesis (Thiazoles)

3,5-DMPITC is a key building block for synthesizing aminothiazoles, a core scaffold in many kinase inhibitors and antifungal agents.

Reaction Logic:

- Condensation: 3,5-DMPITC reacts with an

  -haloketone.[1]
- Cyclization: The intermediate thioamide undergoes Hantzsch thiazole synthesis.
- Product: A 2-amino-4-arylthiazole derivative with a specific 3,5-dimethylphenyl "tail" that fits into hydrophobic pockets of enzymes (e.g., kinases).

Experimental Protocols

Protocol 1: Chemical Derivatization of Amines (Labeling)

Use this protocol to tag a primary amine or peptide with 3,5-DMPITC for HPLC analysis.

Reagents:

- Substrate: Peptide or Amine (1 µmol)
- Reagent: 3,5-DMPITC (10 µmol)
- Buffer: Pyridine/Water/Triethylamine (50:50:1 v/v/v)

Step-by-Step Workflow:

- Dissolution: Dissolve the peptide in 100 µL of the coupling buffer.

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- Addition: Add 5 µL of neat 3,5-DMPITC. (Note: The mixture may become cloudy due to lipophilicity).
- Incubation: Purge with

  gas, seal the vial, and incubate at 50°C for 30 minutes.
  - Causality: Heat is required to drive the reaction of the slightly sterically hindered 3,5-dimethylphenyl group.
- Extraction: Wash the reaction mixture with Heptane/Ethyl Acetate (2:1) to remove excess unreacted 3,5-DMPITC.
- Acid Cleavage (Optional/Edman): Treat the aqueous phase with anhydrous Trifluoroacetic acid (TFA) to cyclize the derivative if sequencing is the goal.
- Analysis: Analyze the labeled product via RP-HPLC (C18 column). The 3,5-DMPITC tag will significantly increase retention time (Shift

).

Protocol 2: Comparative Cytotoxicity Assay (MTT)

To compare the potency of 3,5-DMPITC vs. SFN in cancer cell lines.

Reagents:

- Cell Line: A549 (Lung Carcinoma) or HeLa.
- Controls: DMSO (Vehicle), Sulforaphane (Positive Control).

Step-by-Step Workflow:

- Seeding: Seed cells at

  cells/well in a 96-well plate. Incubate for 24h.
- Preparation: Prepare 100 mM stock solutions of SFN and 3,5-DMPITC in DMSO.

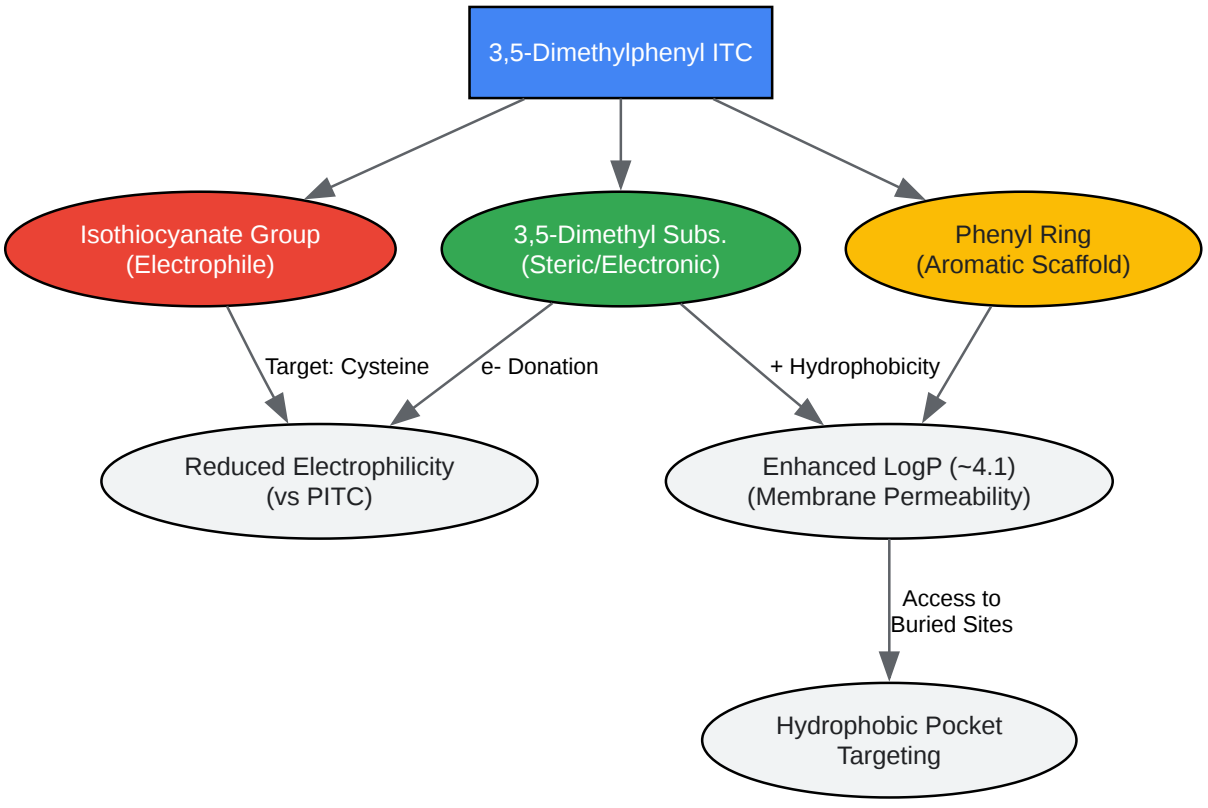
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- Critical: 3,5-DMPITC is less water-soluble than SFN. Ensure the final DMSO concentration in the well does not exceed 0.5%.

- Treatment: Treat cells with a serial dilution (0.1 µM to 100 µM) for 48 hours.
- Readout: Add MTT reagent (0.5 mg/mL) for 4 hours. Solubilize formazan crystals with DMSO.
- Calculation: Plot Dose-Response curves.
  - Expected Result: 3,5-DMPITC will likely show a steeper toxicity curve at higher concentrations (>20 µM) due to non-specific membrane disruption (lipophilic toxicity), whereas SFN will show a plateau effect associated with specific signaling modulation.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates how the structural features of 3,5-DMPITC dictate its unique position between "Reactive Probe" and "Bioactive Drug."



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Figure 2: Structure-Activity Relationship (SAR) of 3,5-DMPITC. The methyl substituents modulate reactivity and drastically increase lipophilicity, defining its niche utility.

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